

Application Notes and Protocols: CRISPR/Cas9 Screen to Identify SR-4835 Resistance Genes

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Compound of Interest

Compound Name: SR-4835

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Introduction

SR-4835 is a potent and selective dual inhibitor of Cyclin-Dependent Kinase 12 (CDK12) and CDK13.^[1] It functions as a "molecular glue," uniquely promoting the degradation of Cyclin K via the CUL4-RBX1-DDB1 ubiquitin ligase complex, thereby inducing cancer cell death.^{[2][3]} As with many targeted therapies, the emergence of drug resistance is a critical challenge. Genome-wide CRISPR/Cas9 screens are a powerful, unbiased tool for identifying genes whose loss of function confers resistance to a given compound.^[4] This document provides detailed protocols for employing a CRISPR/Cas9 knockout screen to identify genes that mediate resistance to **SR-4835**. The methodologies are based on established CRISPR screening principles and data from a screen that identified genes rescuing melanoma cells from **SR-4835**-induced cytotoxicity.^{[2][5]}

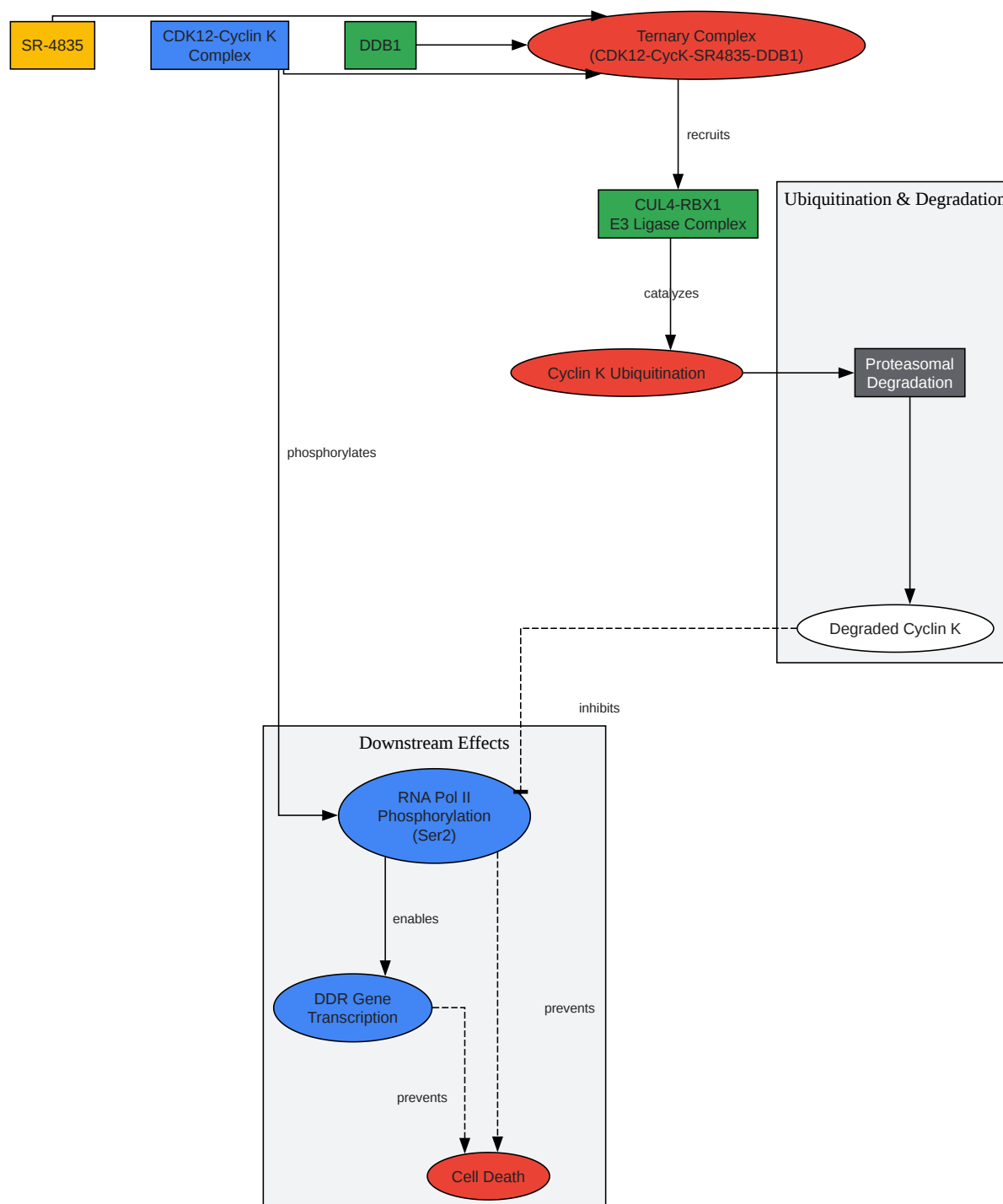
Principle of the Screen

This protocol outlines a negative selection (dropout) screen adapted to identify resistance genes. In this context, genes whose knockout confers a survival advantage in the presence of **SR-4835** will become enriched in the cell population over time. By comparing the

representation of single-guide RNAs (sgRNAs) in **SR-4835**-treated versus vehicle-treated cells using next-generation sequencing (NGS), we can identify genes essential for **SR-4835**'s cytotoxic activity. The loss of these genes effectively confers resistance.

SR-4835 Signaling Pathway

SR-4835 acts as a molecular glue, inducing a ternary complex between CDK12, its substrate Cyclin K, and the DDB1 component of the CUL4-DDB1-RBX1 E3 ubiquitin ligase complex.[2][6] This leads to the ubiquitination and subsequent proteasomal degradation of Cyclin K.[2][7] The degradation of Cyclin K impairs the function of the CDK12/Cyclin K complex, which is critical for the phosphorylation of the C-terminal domain of RNA Polymerase II and the regulation of transcription for a specific set of genes, including those involved in the DNA Damage Response (DDR).[8] Inhibition of this pathway ultimately leads to cell death in susceptible cancer cells.[3]



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Caption: **SR-4835** molecular glue mechanism of action.

Quantitative Data from a Representative CRISPR Screen

A genome-wide CRISPR/Cas9 knockout screen was performed in A375 melanoma cells treated with 50 nM **SR-4835** for 14 days.^[2] The data below summarizes the top genes whose knockout rescued cells from **SR-4835**-induced cytotoxicity, effectively conferring resistance. The log2 fold change (Log2FC) represents the enrichment of sgRNAs targeting these genes in the **SR-4835**-treated population compared to a vehicle control. A positive Log2FC indicates that the loss of the gene provides a survival advantage.

Gene	Description	Average Log2 Fold Change (sgRNAs)
DDB1	Damage-Specific DNA Binding Protein 1	4.5
CUL4B	Cullin 4B	3.8
RBX1	Ring-Box 1, E3 Ubiquitin Ligase	3.5
DDA1	DET1 and DDB1 Associated 1	4.2
UBE2M	Ubiquitin Conjugating Enzyme E2 M	3.0
UBE2G1	Ubiquitin Conjugating Enzyme E2 G1	2.8

Table based on data presented in Grellet et al., Cell Death Discov., 2023.^[2]

Experimental Protocols

This section provides a detailed methodology for conducting a genome-wide CRISPR/Cas9 screen to identify **SR-4835** resistance genes.

Protocol 1: Genome-Wide CRISPR/Cas9 Screen

1. Cell Line Preparation

- Select a cancer cell line of interest that is sensitive to **SR-4835**.
- Generate a stable cell line expressing Cas9 nuclease. This is typically achieved by lentiviral transduction of a Cas9-expressing vector followed by antibiotic selection (e.g., blasticidin).
- Validate Cas9 activity using a functional assay (e.g., SURVEYOR assay or GFP-reporter assay).

2. Lentivirus Production of sgRNA Library

- Use a genome-wide sgRNA library (e.g., TKOv3, which contains ~4 sgRNAs per gene).[9]
- Package the sgRNA library into lentiviral particles by co-transfecting HEK293T cells with the library plasmid pool and lentiviral packaging plasmids (e.g., psPAX2 and pMD2.G).
- Harvest the virus-containing supernatant 48-72 hours post-transfection and concentrate the virus.
- Determine the viral titer to calculate the appropriate multiplicity of infection (MOI).

3. Lentiviral Transduction of Cas9-Expressing Cells

- Plate the Cas9-expressing cells for transduction.
- Transduce the cells with the sgRNA library lentivirus at a low MOI (0.3-0.5) to ensure that most cells receive a single sgRNA.
- Maintain a sufficient number of cells throughout the screen to ensure a library coverage of at least 250-500 cells per sgRNA.[10]

4. Selection and Expansion

- After transduction, select for cells that have successfully integrated the sgRNA vector using an appropriate antibiotic (e.g., puromycin) for 2-3 days.
- After selection, expand the cell population. At this point, collect a baseline cell pellet (Day 0) for subsequent genomic DNA extraction and analysis.

5. **SR-4835** Treatment

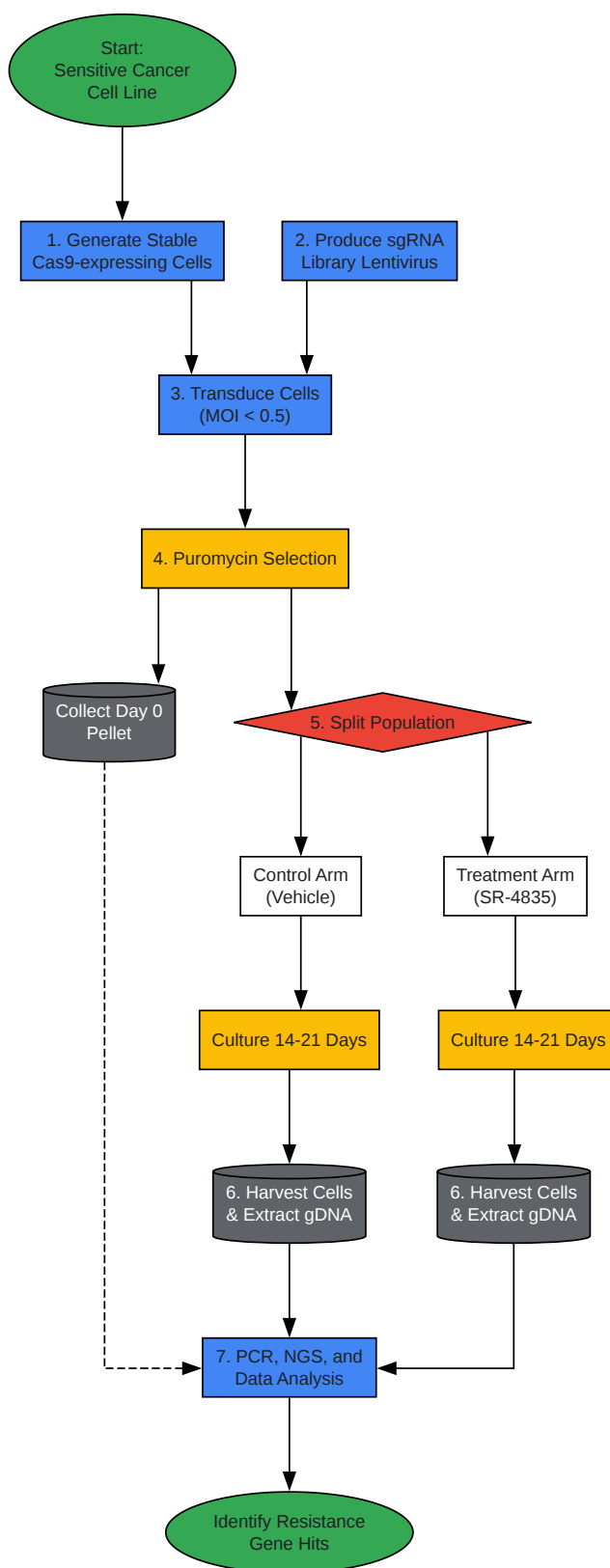
- Split the cell population into two groups: a control group (treated with vehicle, e.g., DMSO) and a treatment group.
- Treat the experimental group with a predetermined concentration of **SR-4835**. This concentration should be sufficient to cause significant cell death (e.g., IC80) but allow for the survival and outgrowth of resistant cells.
- Culture the cells for an extended period (e.g., 14-21 days), passaging as necessary while maintaining library coverage. Replenish the media with fresh **SR-4835** or vehicle at each passage.

6. Genomic DNA Extraction and NGS Library Preparation

- At the end of the treatment period, harvest cell pellets from both the treatment and control populations.
- Extract high-quality genomic DNA (gDNA) from the cell pellets.
- Use a two-step PCR amplification process to amplify the sgRNA cassettes from the gDNA and add sequencing adapters and indexes.

7. Next-Generation Sequencing (NGS) and Data Analysis

- Pool the prepared libraries and perform high-throughput sequencing on an NGS platform (e.g., Illumina NovaSeq).
- Align the sequencing reads to the sgRNA library reference file to obtain read counts for each sgRNA.
- Normalize the read counts and use bioinformatics tools like MAGeCK to identify sgRNAs that are significantly enriched in the **SR-4835**-treated population compared to the control.[\[11\]](#)
- Genes targeted by multiple enriched sgRNAs are considered candidate resistance genes.



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Caption: Workflow for a pooled CRISPR/Cas9 resistance screen.

Protocol 2: Validation of Candidate Resistance Genes

1. Individual Gene Knockout

- Design 2-3 new, independent sgRNAs targeting each candidate resistance gene identified in the primary screen.
- Clone these sgRNAs into a lentiviral vector.
- Transduce the parental Cas9-expressing cell line with each individual sgRNA construct.
- Select for transduced cells and verify gene knockout by Western blot (for protein) or Sanger sequencing of the target locus.

2. Cell Viability and IC50 Shift Assay

- Plate the individual knockout cell lines and a control cell line (e.g., expressing a non-targeting sgRNA) in 96-well plates.
- Treat the cells with a dose-response range of **SR-4835** concentrations.
- After 72-96 hours, assess cell viability using a suitable assay (e.g., CellTiter-Glo, crystal violet staining).
- Calculate the IC50 value for **SR-4835** in each knockout cell line and compare it to the control. A significant increase in the IC50 value confirms that the loss of the gene confers resistance.

3. Clonogenic Survival Assay

- Seed a low number of cells (e.g., 500-1000 cells/well) from the knockout and control cell lines in 6-well plates.
- Treat the cells with a fixed concentration of **SR-4835** or vehicle for the duration of the experiment.
- Allow the cells to grow for 10-14 days, until visible colonies form.

- Fix, stain (e.g., with crystal violet), and count the colonies.
- An increased number and/or size of colonies in the knockout cells compared to the control in the presence of **SR-4835** indicates enhanced resistance.

Conclusion

The application of CRISPR/Cas9 screens provides a robust and unbiased approach to elucidating the genetic mechanisms of resistance to targeted therapies like **SR-4835**. The identification of the CUL4-RBX1-DDB1 ubiquitin ligase complex as essential for **SR-4835**'s activity underscores the power of this technology to confirm a drug's mechanism of action and simultaneously reveal potential resistance pathways.[2][3] By following the detailed protocols outlined in this document, researchers can systematically identify and validate genes that mediate resistance to **SR-4835**, paving the way for the development of rational combination therapies and strategies to overcome clinical resistance.

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